

Application Notes and Protocols for Pigment Red 4 in Textile Dyeing Research

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Compound of Interest

Compound Name: Pigment red 4

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These application notes provide a comprehensive overview of the use of **Pigment Red 4** (C.I. 12085) as a colorant in textile dyeing research. This document includes key chemical and physical properties, detailed experimental protocols for dyeing cotton fabric, and color fastness data.

Introduction to Pigment Red 4

Pigment Red 4 is a synthetic organic pigment belonging to the monoazo class of colorants.[1] [2] It is widely used in various industries, including textiles, inks, and plastics, to impart a vibrant yellowish-red hue.[3][4] In textile applications, **Pigment Red 4** is valued for its good light fastness and is typically applied to the fabric surface using a binder system, as it has no natural affinity for textile fibers.[5]

Physicochemical Properties of Pigment Red 4

A summary of the key physical and chemical properties of **Pigment Red 4** is presented in Table 1. This data is essential for understanding the pigment's behavior in dyeing systems and for ensuring safe handling and storage.

Property	Value	Reference
C.I. Name	Pigment Red 4	[1]
C.I. Number	12085	[1]
CAS Number	2814-77-9	[6]
Chemical Formula	C16H10ClN3O3	[6]
Molecular Weight	327.72 g/mol	[6]
Appearance	Red powder	[6]
Solubility	Insoluble in water	[5]

Color Fastness Properties of Pigment Red 4 on Cotton

The durability of a colorant on a textile substrate is critical for its performance. Table 2 summarizes the color fastness properties of **Pigment Red 4** on cotton fabric, evaluated against common stressors such as light, washing, and rubbing. The ratings are based on standard industry scales, where a higher number indicates better fastness.

Fastness Property	Rating (Scale)	Test Method (Typical)	Reference
Light Fastness	6 (1-8)	ISO 105-B02 or AATCC 16.3	[4]
Washing Fastness	4-5 (1-5)	ISO 105-C06 or AATCC 61	[7]
Rubbing Fastness (Dry)	4 (1-5)	ISO 105-X12 or AATCC 8	[8]
Rubbing Fastness (Wet)	3 (1-5)	ISO 105-X12 or AATCC 8	[8]
Water Resistance	5 (1-5)	ISO 105-E01 or AATCC 107	[4]
Acid Resistance	4-5 (1-5)	AATCC 6	[4]
Alkali Resistance	4-5 (1-5)	AATCC 6	[4]

Experimental Protocols for Textile Dyeing

The following protocols provide detailed methodologies for the application of **Pigment Red 4** to cotton fabric using an exhaustion dyeing method. This method involves the application of the pigment from a dye bath, followed by fixation with a binder.

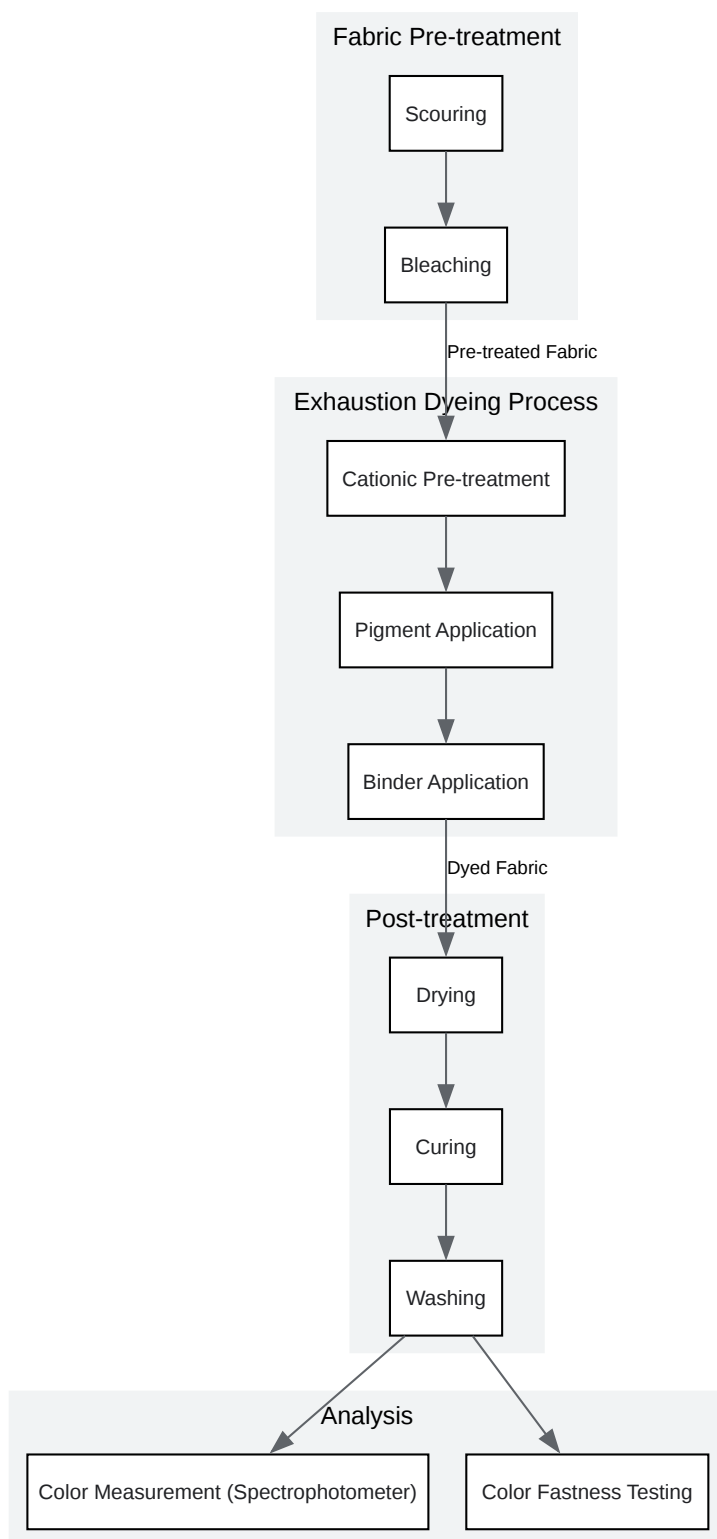
Materials and Equipment

- Fabric: Scoured and bleached 100% cotton knit fabric
- Pigment: **Pigment Red 4** (C.I. 12085) dispersion
- Cationic Pre-treatment Agent: Poly(diallyldimethylammonium chloride) (PDADMAC) or similar cationic polymer
- Binder: Acrylic-based binder
- Wetting Agent: Non-ionic wetting agent

- Sequestering Agent: Ethylenediaminetetraacetic acid (EDTA) or similar
- Acetic Acid: Glacial
- Sodium Carbonate: Anhydrous
- Laboratory Dyeing Machine: (e.g., Mathis Labomat or similar)
- Padding Mangle
- Curing Oven/Stenter
- Spectrophotometer for color measurement
- Standard Lighting Cabinet for visual assessment

Experimental Workflow Diagram

Experimental Workflow for Pigment Red 4 Dyeing of Cotton

[Click to download full resolution via product page](#)Caption: Workflow for cotton dyeing with **Pigment Red 4**.

Pre-treatment of Cotton Fabric

- **Scouring:** The raw cotton fabric is treated in a bath containing 2 g/L sodium hydroxide and 1 g/L non-ionic wetting agent at 95°C for 60 minutes to remove natural waxes and impurities. The fabric is then rinsed thoroughly with hot and cold water.
- **Bleaching:** The scoured fabric is bleached with 2 g/L hydrogen peroxide (35%) and 1 g/L sodium silicate at a pH of 10.5-11.0, maintained with sodium carbonate. The treatment is carried out at 90°C for 60 minutes, followed by thorough rinsing and neutralization with dilute acetic acid.

Cationic Pre-treatment

To enhance pigment exhaustion, the cotton fabric is pre-treated with a cationic agent.

- Prepare a treatment bath with 2-4% (on weight of fabric, owf) of a cationic polymer solution.
- Adjust the pH of the bath to 4.5-5.5 with acetic acid.
- Immerse the fabric in the bath at a liquor-to-goods ratio of 20:1.
- Raise the temperature to 60°C and maintain for 30 minutes.
- Rinse the fabric lightly and proceed to the dyeing step.

Exhaustion Dyeing Procedure

- **Dye Bath Preparation:**
 - Prepare the dye bath with the desired concentration of **Pigment Red 4** dispersion (e.g., 1-3% owf).
 - Add 1 g/L of a non-ionic wetting agent and 1 g/L of a sequestering agent.
 - Maintain a liquor-to-goods ratio of 20:1.
- **Dyeing Cycle:**
 - Introduce the cationized fabric into the dye bath at 40°C.

- Run the dyeing machine for 10 minutes for even wetting.
- Raise the temperature to 70°C at a rate of 1.5°C/minute.
- Continue dyeing at 70°C for 45-60 minutes.
- Cool the bath down to 50°C.
- Binder Application:
 - Add 10-20% (owf) of an acrylic binder to the dye bath.
 - Run the machine for a further 20 minutes to allow for binder exhaustion onto the fabric.
- Post-Dyeing Rinsing:
 - Drain the dye bath.
 - Rinse the fabric with cold water until the water runs clear.

Post-treatment

- Drying: The rinsed fabric is hydro-extracted and dried at 100-120°C.
- Curing: To fix the pigment and binder, the dried fabric is cured at 150°C for 5 minutes in a curing oven or stenter.[9]
- Washing-off: The cured fabric is given a mild wash with 1 g/L non-ionic detergent at 50-60°C for 10 minutes to remove any unfixed pigment and auxiliaries, followed by rinsing and drying.

Color Fastness Testing Protocols

The following standard test methods are recommended for evaluating the color fastness of fabrics dyed with **Pigment Red 4**.

Color Fastness to Washing (ISO 105-C06 or AATCC 61)

- A 10x4 cm specimen of the dyed fabric is stitched together with a multi-fiber test fabric.

- The composite specimen is washed in a standard soap solution at a specified temperature (e.g., 40°C or 60°C) for a set duration (e.g., 30 or 45 minutes) in a launder-ometer.[7]
- After washing, the specimen is rinsed, dried, and the change in color of the dyed fabric and the staining of the multi-fiber fabric are assessed using the respective grey scales.

Color Fastness to Light (ISO 105-B02 or AATCC 16.3)

- A specimen of the dyed fabric is exposed to a xenon-arc lamp under controlled conditions of temperature and humidity.
- Simultaneously, a set of blue wool standards are exposed.
- The fading of the test specimen is compared with the fading of the blue wool standards to determine the light fastness rating.[8]

Color Fastness to Rubbing (Crocking) (ISO 105-X12 or AATCC 8)

- A specimen of the dyed fabric is placed on the base of a crockmeter.
- A standard white cotton test cloth is mounted on the rubbing finger.
- The test is performed for a specified number of cycles under a constant pressure for both dry and wet conditions.
- The amount of color transferred to the white test cloth is assessed by comparing it with the grey scale for staining.[8]

Safety and Handling

Pigment Red 4 should be handled in accordance with its Safety Data Sheet (SDS).[6][10] It is recommended to use personal protective equipment, including gloves, safety glasses, and a dust mask, to avoid skin and eye contact and inhalation of the powder. The work area should be well-ventilated.

Conclusion

Pigment Red 4 is a versatile colorant for textile applications, offering good all-around fastness properties when applied correctly. The provided protocols offer a standardized approach for researchers to investigate the dyeing characteristics of **Pigment Red 4** on cotton. For optimal results, it is crucial to carefully control the pre-treatment, dyeing, and curing parameters. Further research can be conducted to explore the use of different binder systems and cross-linking agents to enhance the performance of **Pigment Red 4** on various textile substrates.

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